

Limited Research Available for Methyl 10-methylundecanoate: A Summary of Current Knowledge

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Compound of Interest

Compound Name: Methyl 10-methylundecanoate

Cat. No.: B1593813

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Researchers, scientists, and drug development professionals should be aware that publicly available research on **Methyl 10-methylundecanoate** is sparse. The existing body of scientific literature primarily focuses on its role as a pheromone in specific insect species, with limited exploration into other potential applications. Consequently, the development of an in-depth technical guide with extensive quantitative data, detailed experimental protocols, and established signaling pathways is not feasible at this time.

Currently, the primary identified role of **Methyl 10-methylundecanoate** is as a minor component of the male-produced aggregation pheromone of the red palm weevil, *Rhynchophorus ferrugineus*. It is also recognized as a pheromone for the palm weevil *Rhynchophorus palmarum*. Beyond its function in insect communication, there is a significant lack of research into its synthesis, chemical properties, and potential biological activities in other contexts.

Due to the scarcity of comprehensive studies, detailed quantitative data regarding its efficacy, toxicity, or other pharmacological metrics are not available. Similarly, established and validated experimental protocols for its use in broader research applications have not been published. The investigation of its potential signaling pathways and mechanisms of action in mammalian systems remains an unexplored area of research.

Therefore, the creation of detailed data tables, experimental methodologies, and complex signaling pathway diagrams as requested is not possible based on the current scientific

landscape. Further foundational research is required to elucidate the fundamental properties and potential applications of **Methyl 10-methylundecanoate** beyond its role as an insect pheromone.

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